

# Essential Guide to the Safe Disposal of K145 (hydrochloride)

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## Compound of Interest

Compound Name: K145

Cat. No.: B560086

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For laboratory professionals, including researchers, scientists, and drug development experts, the proper handling and disposal of chemical reagents is paramount to ensuring a safe and compliant work environment. This guide provides essential, step-by-step procedures for the safe disposal of **K145** (hydrochloride), a chemical compound utilized in laboratory settings. Adherence to these guidelines is critical for minimizing environmental impact and safeguarding personnel.

## Key Information and Hazard Profile

**K145** (hydrochloride) presents several hazards that must be considered during the disposal process. It is harmful if swallowed and is very toxic to aquatic life with long-lasting effects[1]. Therefore, preventing its release into the environment is a primary concern.

## Quantitative Data Summary

For quick reference, the following table summarizes the key hazard classifications and precautionary statements associated with **K145** (hydrochloride). This information is derived from the Safety Data Sheet (SDS) and is crucial for understanding the risks associated with its handling and disposal.

Hazard Classification	GHS Code	Precautionary Statement	GHS Code
Acute toxicity, Oral	Category 4	Harmful if swallowed.	H302
Acute aquatic toxicity	Category 1	Very toxic to aquatic life.	H400
Chronic aquatic toxicity	Category 1	Very toxic to aquatic life with long lasting effects.	H410
Disposal Precaution	-	Avoid release to the environment.	P273
Disposal Instruction	-	Dispose of contents/container to an approved waste disposal plant.	P501

## Experimental Protocol for Safe Disposal

The following protocol outlines the detailed steps for the safe handling and disposal of **K145** (hydrochloride) waste in a laboratory setting. This procedure is designed to be followed sequentially to ensure maximum safety and compliance.

### 1. Personal Protective Equipment (PPE):

- Before handling **K145** (hydrochloride), ensure you are wearing appropriate PPE, including safety goggles, chemical-resistant gloves (e.g., nitrile, neoprene), and a lab coat.

### 2. Waste Segregation and Collection:

- Designate a specific, clearly labeled hazardous waste container for **K145** (hydrochloride) waste. The container should be made of a compatible material and have a secure lid.
- Do not mix **K145** (hydrochloride) waste with other chemical waste streams unless explicitly permitted by your institution's hazardous waste management plan.

### 3. Handling Spills:

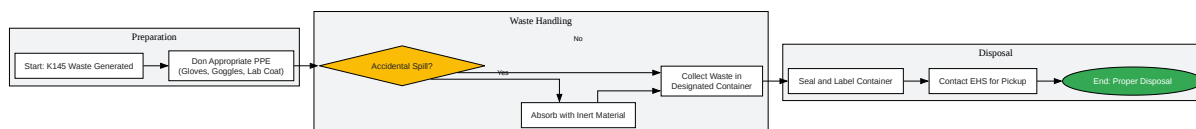
- In the event of a small spill, absorb the material with an inert absorbent material such as vermiculite, dry sand, or earth.
- Do not use combustible materials like paper towels for the initial absorption of a large spill.
- Collect the absorbed material and any contaminated debris into the designated hazardous waste container.
- For large spills, evacuate the area and follow your institution's emergency spill response procedures.

### 4. Final Disposal:

- All waste containing **K145** (hydrochloride), including empty containers, must be disposed of as hazardous waste<sup>[1]</sup><sup>[2]</sup>.
- Contact your institution's Environmental Health and Safety (EHS) office or a licensed professional waste disposal service to arrange for the collection and disposal of the waste<sup>[2]</sup>.
- Ensure the hazardous waste container is properly sealed and labeled before collection. The label should clearly identify the contents as "Hazardous Waste: **K145** (hydrochloride)".
- It is the responsibility of the waste generator to properly characterize and classify the waste according to local, regional, and national regulations<sup>[2]</sup>.

## Disposal Procedure Workflow

The following diagram illustrates the logical workflow for the proper disposal of **K145** (hydrochloride).



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### K145 (hydrochloride) Disposal Workflow

It is important to note that while "K145" is also an EPA hazardous waste code for "Residues from naphthalene collection and recovery operations from the recovery of coke by-products produced from coal," this industrial waste is distinct from the laboratory chemical **K145** (hydrochloride) addressed in this guide[3][4][5][6][7][8]. The procedures outlined here are specifically for the laboratory chemical. Always consult your institution's specific safety and disposal protocols.

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